

The Industrial Versatility of 2,4-Difluorotoluene: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Difluorotoluene

Cat. No.: B1202308

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the significant industrial applications of **2,4-Difluorotoluene**, a versatile chemical intermediate. Due to its unique structural features, this compound serves as a critical building block in the synthesis of a wide array of commercially important molecules, ranging from pharmaceuticals and agrochemicals to high-performance polymers. This document provides a comprehensive overview of its primary applications, including detailed experimental protocols, quantitative data, and visual representations of key chemical pathways and workflows.

Core Industrial Applications of 2,4-Difluorotoluene

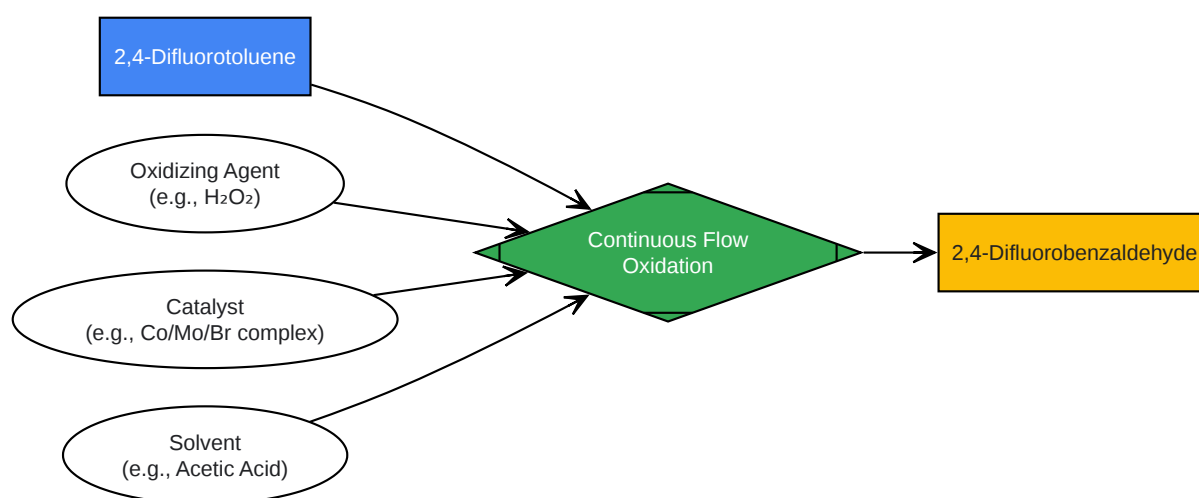
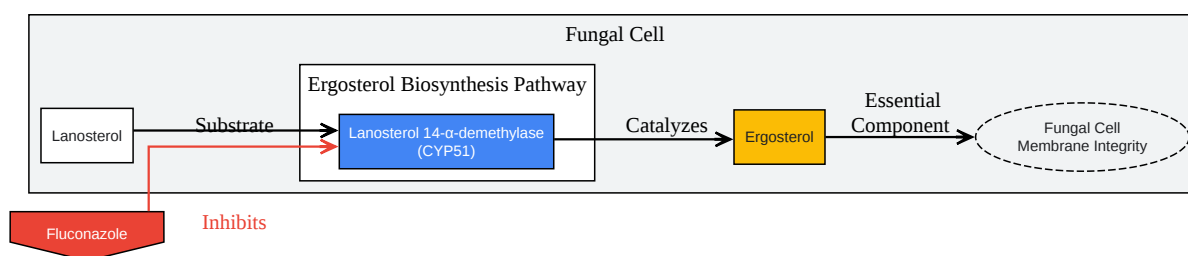
2,4-Difluorotoluene is a key starting material and intermediate in several industrial sectors. Its primary applications stem from the strategic placement of two fluorine atoms on the toluene ring, which imparts unique reactivity and physicochemical properties to its derivatives.

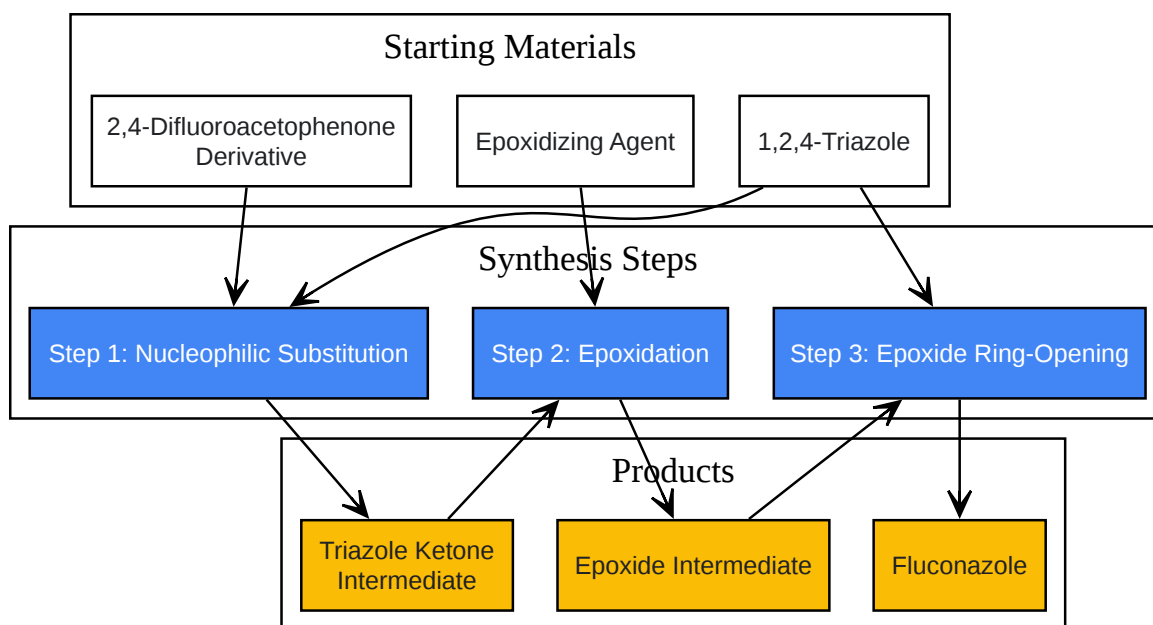
Pharmaceutical Synthesis: The Case of Fluconazole

The 2,4-difluorophenyl moiety is a common scaffold in many active pharmaceutical ingredients (APIs). A prominent example is the widely used antifungal drug, Fluconazole. Although the synthesis of Fluconazole may not start directly from **2,4-Difluorotoluene** in all commercial routes, the synthesis of its key intermediate, 2,4-difluoroacetophenone, highlights the industrial relevance of this substitution pattern.

Mechanism of Action of Fluconazole:

Fluconazole functions by inhibiting the fungal enzyme lanosterol 14- α -demethylase, a crucial enzyme in the biosynthesis of ergosterol. Ergosterol is an essential component of the fungal cell membrane, and its depletion disrupts membrane integrity, leading to fungal cell death.





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